

3-(3-chlorophenyl)propanal molecular weight and formula

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Compound of Interest

Compound Name: 3-(3-chlorophenyl)propanal

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An In-depth Technical Guide to **3-(3-chlorophenyl)propanal**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-(3-chlorophenyl)propanal**, a key chemical intermediate with significant applications in synthetic chemistry and drug discovery. This document details its chemical identity, physicochemical properties, synthesis methodologies, safety protocols, and its role as a precursor in the development of pharmacologically active compounds. The guide is intended to serve as a critical resource for researchers and professionals engaged in organic synthesis and medicinal chemistry, offering both foundational knowledge and practical insights to facilitate its effective and safe utilization in a laboratory setting.

Chemical Identity and Molecular Structure

3-(3-chlorophenyl)propanal is an aromatic aldehyde characterized by a propanal group attached to a chlorophenyl ring at the meta position. This substitution pattern is crucial for its reactivity and subsequent use in multi-step syntheses.

- IUPAC Name: **3-(3-chlorophenyl)propanal**^[1]
- Molecular Formula: C₉H₉ClO^[1]

- Molecular Weight: 168.62 g/mol [\[1\]](#)
- CAS Number: 136415-83-3[\[1\]](#)
- SMILES String: Clc1cccc(CCC=O)c1
- InChI Key: GAMNINPBAOTMLA-UHFFFAOYSA-N

The presence of both an aldehyde functional group and a chlorinated aromatic ring makes **3-(3-chlorophenyl)propanal** a versatile bifunctional molecule. The aldehyde allows for nucleophilic additions and reductions, while the chloro-substituted phenyl ring can participate in various cross-coupling reactions.

Physicochemical Properties

Understanding the physical and chemical properties of **3-(3-chlorophenyl)propanal** is essential for its proper handling, storage, and application in experimental design. The compound is a liquid at room temperature with a density greater than water.

Property	Value	Source
Form	Liquid	
Density	1.145 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.539	
Flash Point	> 110 °C (>230 °F) - closed cup	
Molecular Weight	168.62 g/mol	[1] [2] [3]
Molecular Formula	C ₉ H ₉ ClO	[1] [2] [3]

Synthesis Methodologies

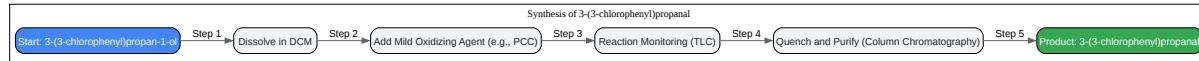
The synthesis of **3-(3-chlorophenyl)propanal** can be approached through several strategic pathways. A common and effective method involves the selective oxidation of the

corresponding primary alcohol, 3-(3-chlorophenyl)propan-1-ol. This precursor is readily accessible and its oxidation provides a direct route to the target aldehyde.

Experimental Protocol: Oxidation of 3-(3-chlorophenyl)propan-1-ol

This protocol describes a standard laboratory procedure for the synthesis of **3-(3-chlorophenyl)propanal**. The causality behind this choice of reaction is the high selectivity of modern oxidizing agents for primary alcohols, minimizing over-oxidation to the carboxylic acid.

- **Precursor Preparation:** The starting material, 3-(3-chlorophenyl)propan-1-ol, can be synthesized via reduction of a corresponding ester or acid, or procured from commercial vendors.^{[4][5][6]}
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-(3-chlorophenyl)propan-1-ol in a suitable organic solvent such as dichloromethane (DCM).
- **Oxidation:** Cool the solution in an ice bath. Add a mild and selective oxidizing agent, such as Pyridinium chlorochromate (PCC) or a Dess-Martin periodinane-based reagent, portion-wise to the stirred solution. The use of a mild oxidant is critical to prevent the formation of the corresponding carboxylic acid.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting alcohol is consumed.
- **Work-up and Purification:** Upon completion, quench the reaction and filter the mixture to remove oxidant byproducts. The crude product is then purified using column chromatography on silica gel to yield pure **3-(3-chlorophenyl)propanal**.



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Caption: Workflow for the synthesis of **3-(3-chlorophenyl)propanal** via alcohol oxidation.

Applications in Drug Development

3-(3-chlorophenyl)propanal serves as a valuable building block in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. The aldehyde functionality is a key handle for introducing nitrogen-containing heterocycles, a common motif in many centrally acting drugs.

A significant application is in the synthesis of arylpiperazine derivatives. These scaffolds are prevalent in compounds targeting serotonin and dopamine receptors, which are implicated in depression and psychosis. For instance, derivatives of 1-(3-chlorophenyl)piperazine are core components of antidepressant drugs.^[7] The synthesis often involves a reductive amination reaction between an aldehyde, like **3-(3-chlorophenyl)propanal**, and a piperazine derivative. This reaction forms a new carbon-nitrogen bond, extending the molecular framework to build compounds with desired pharmacological profiles.^[8]

Safety, Handling, and Storage

As a reactive chemical, proper safety precautions are imperative when handling **3-(3-chlorophenyl)propanal**. It is classified as hazardous under the Globally Harmonized System (GHS).

GHS Hazard Classification

- Pictograms: GHS05 (Corrosion), GHS07 (Exclamation Mark)
- Signal Word: Danger
- Hazard Statements:
 - H302: Harmful if swallowed^[1]
 - H315: Causes skin irritation^[1]
 - H317: May cause an allergic skin reaction^[1]
 - H318: Causes serious eye damage^[1]

- H335: May cause respiratory irritation.[\[1\]](#)

Handling and Personal Protective Equipment (PPE)

- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[\[9\]](#)
- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[\[9\]](#)
- Skin Protection: Use impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[9\]](#)[\[10\]](#)
- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.[\[9\]](#)

Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[10\]](#)

Conclusion

3-(3-chlorophenyl)propanal is a chemical intermediate of significant utility in organic synthesis and medicinal chemistry. Its molecular structure offers dual reactivity, making it a versatile precursor for a range of more complex molecules, including potential therapeutics. This guide has provided essential technical information regarding its identity, properties, synthesis, and safe handling to support its effective application by researchers and drug development professionals. Adherence to the safety protocols outlined is crucial for mitigating risks associated with its use.

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